

Gadosircoclamide: A Technical Guide to Molecular Properties and Formulation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gadosircoclamide*

Cat. No.: *B15550461*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gadosircoclamide, also known as Gadoversetamide, is a linear, non-ionic, gadolinium-based contrast agent (GBCA) for magnetic resonance imaging (MRI). Marketed under the trade name OptiMARK®, it is designed to enhance the visualization of lesions and abnormal vascularity in the brain, spine, and liver.[1][2][3][4] This technical guide provides an in-depth overview of the molecular properties, formulation, and relevant experimental methodologies for **Gadosircoclamide**, aimed at professionals in research and drug development.

Molecular Properties

Gadosircoclamide is a gadolinium (Gd^{3+}) chelate of the ligand versetamide. The chelation of the toxic gadolinium ion is crucial for its safe use in clinical settings.[5] The paramagnetic nature of the gadolinium ion is central to its function as an MRI contrast agent.[5][6]

Physicochemical Properties

A summary of the key physicochemical properties of **Gadosircoclamide** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₃₄ GdN ₅ O ₁₀	[7]
Molecular Weight	661.77 g/mol	[8]
Appearance	White, odorless powder	[1]
Solubility	Freely soluble in water	[1]
pH (of injection)	5.5 - 7.5	[4][6]
Osmolality (@ 37°C)	1110 mOsmol/kg water	[4][6]
Viscosity (@ 20°C)	3.1 cP	[6]
Viscosity (@ 37°C)	2.0 cP	[4][6]
Density (@ 25°C)	1.160 g/mL	[4][6]
T1 Relaxivity (in plasma at 1.5 T)	4.4 - 5.0 L·mmol ⁻¹ s ⁻¹	[9]

Pharmacokinetic Properties

The pharmacokinetic profile of **Gadosircoclamide** is characterized by its distribution in the extracellular fluid and elimination primarily through the kidneys. A summary of its pharmacokinetic parameters is provided in Table 2.

Parameter	Value	Reference
Distribution Half-life	13.3 ± 6.8 minutes	[2][6]
Elimination Half-life	103.6 ± 19.5 minutes	[2][6]
Volume of Distribution (steady state)	162 ± 25 mL/kg	[2][10]
Plasma Clearance	72 ± 16.3 mL/hr/kg	[1][6]
Renal Clearance	69 ± 15.4 mL/hr/kg	[1][6]
Urinary Excretion (at 24 hours)	95.5 ± 17.4%	[2][6]
Protein Binding	None	[2]

Formulation and Administration

Formulation

Gadosircoclamide is formulated as a sterile, preservative-free, nonpyrogenic, clear, and colorless to pale yellow aqueous solution for intravenous injection.[2][8][11] The composition of the commercially available injection (OptiMARK®) is detailed in Table 3.

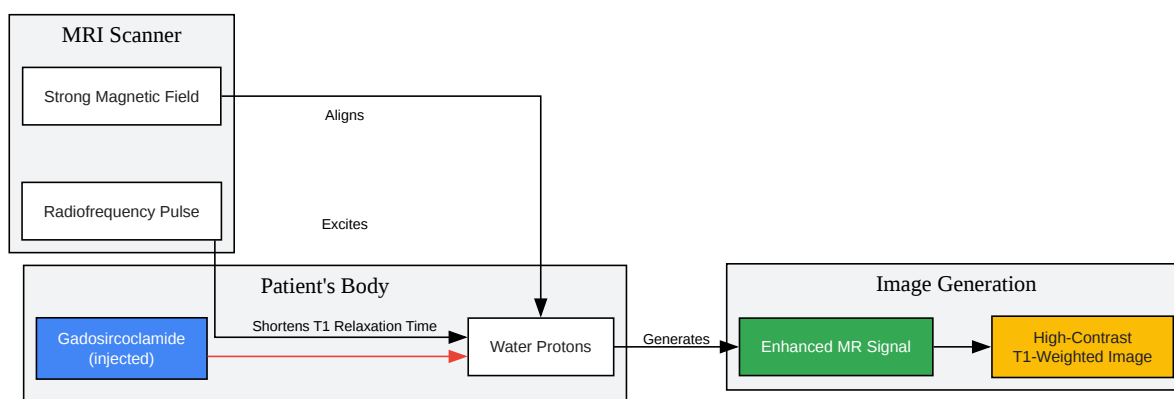
Component	Concentration per mL	Purpose
Gadoversetamide	330.9 mg (0.5 mmol)	Active Pharmaceutical Ingredient
Calcium Versetamide Sodium	28.4 mg (0.05 mmol)	Stabilizer
Calcium Chloride Dihydrate	0.7 mg (0.005 mmol)	Stabilizer
Water for Injection	q.s.	Vehicle
Sodium Hydroxide / Hydrochloric Acid	q.s.	pH adjustment

Administration

Gadosircoclamide is administered as a bolus peripheral intravenous injection. The recommended dose is 0.2 mL/kg (0.1 mmol/kg) of body weight, administered at a rate of 1 to 2 mL/sec.[2][6][11] Following the injection, a 5 mL normal saline flush is recommended to ensure the complete administration of the contrast agent.[2][6][11] The imaging procedure should be completed within one hour of injection.[2]

Mechanism of Action

Gadosircoclamide is a paramagnetic agent. When placed in a magnetic field, the gadolinium ion develops a magnetic moment, which enhances the relaxation rates of nearby water protons.[5][6] This shortening of the T1 relaxation time leads to an increase in signal intensity (brightness) on T1-weighted MRI images, thereby improving the contrast between different tissues.[5] The agent distributes in the extracellular space and does not cross the intact blood-brain barrier.[1]



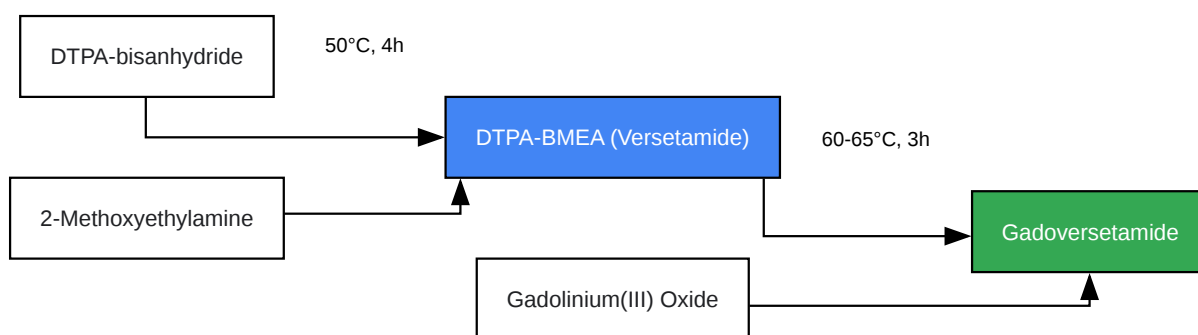
[Click to download full resolution via product page](#)

Mechanism of action for **Gadosircoclamide** in MRI.

Experimental Protocols

Synthesis of Gadoversetamide

The synthesis of the ligand, DTPA-BMEA, is achieved by reacting DTPA-bisanhydride with 2-methoxyethylamine at 50°C for 4 hours.[4] The subsequent chelation with gadolinium is performed by reacting DTPA-BMEA with gadolinium(III) oxide at 60-65°C for 3 hours to yield Gadoversetamide.[4]



[Click to download full resolution via product page](#)

Simplified synthesis pathway for Gadoversetamide.

Relaxivity Measurement

The longitudinal relaxivity (r_1) is a measure of the efficiency of a contrast agent in shortening the T1 relaxation time of water protons.

Protocol Outline:

- **Sample Preparation:** Prepare a series of dilutions of **Gadosircoclamide** in the desired matrix (e.g., water, plasma) at various concentrations.
- **T1 Measurement:** Measure the T1 relaxation times of each sample using a nuclear magnetic resonance (NMR) spectrometer or an MRI scanner. The inversion-recovery pulse sequence is a standard method for T1 measurement.
- **Data Analysis:** Plot the reciprocal of the measured T1 values ($1/T_1$) against the concentration of **Gadosircoclamide**. The slope of the resulting linear regression is the T1 relaxivity (r_1).

Preclinical Toxicology Studies

A comprehensive set of preclinical toxicology studies have been conducted on Gadoversetamide to establish its safety profile. These studies were performed in various animal models.

Types of Studies Performed:

- **Acute Intravenous Toxicity:** Determined the median lethal dose (LD50) and the maximum nonlethal dose. In mice, the intravenous LD50 was found to be 25 to 28 mmol/kg.[\[12\]](#)
- **Repeated-Dose Toxicity:** Assessed the effects of daily administration over a period of time (e.g., 4 weeks) in species such as rats and dogs.[\[12\]](#)
- **Cardiovascular Safety:** Evaluated the effects on cardiovascular function in anesthetized dogs.[\[12\]](#)
- **Genetic Toxicology:** Assessed the mutagenic potential.[\[12\]](#)
- **Reproductive and Developmental Toxicology:** Investigated effects on fertility, reproductive performance, and fetal development in rats and rabbits.[\[2\]](#)[\[12\]](#)

Stability Testing

The stability of the **Gadosircoclamide** formulation is assessed to ensure its quality and shelf-life.

Protocol Outline:

- **Sample Storage:** Store vials of the **Gadosircoclamide** injection solution under various temperature and humidity conditions as per ICH guidelines (e.g., long-term, intermediate, and accelerated conditions).
- **Periodic Testing:** At specified time points, analyze the samples for key quality attributes, including:
 - Appearance (clarity, color)
 - pH

- Assay of Gadoversetamide concentration
- Presence of degradation products
- Particulate matter
- Data Evaluation: Evaluate the data to establish the shelf-life and recommended storage conditions for the product.

Signaling Pathways

As a diagnostic contrast agent, **Gadosircoclamide** is not designed to interact with specific biological signaling pathways. Its mechanism of action is based on its paramagnetic properties that alter the local magnetic field in tissues, rather than through receptor binding or modulation of cellular signaling. Therefore, a signaling pathway diagram is not applicable to the function of **Gadosircoclamide**.

Conclusion

Gadosircoclamide is a well-characterized gadolinium-based contrast agent with a defined molecular and physicochemical profile. Its formulation is a sterile aqueous solution for intravenous administration. The provided experimental methodologies offer a framework for the synthesis, characterization, and evaluation of this class of MRI contrast agents. A thorough understanding of these properties and protocols is essential for researchers and professionals involved in the development and application of diagnostic imaging agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Gadoversetamide | C20H34GdN5O10 | CID 444013 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [2. drugs.com](#) [drugs.com]

- [3. What is Gadoversetamide used for? \[synapse.patsnap.com\]](#)
- [4. Gadoversetamide: Gd-DTPA-BMEA - Molecular Imaging and Contrast Agent Database \(MICAD\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [5. What is the mechanism of Gadoversetamide? \[synapse.patsnap.com\]](#)
- [6. OptiMARK \(Gadoversetamide Injection\): Side Effects, Uses, Dosage, Interactions, Warnings \[rxlist.com\]](#)
- [7. Gadoversetamide | C20H34GdN5O10 | CID 444013 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [9. radiopaedia.org \[radiopaedia.org\]](#)
- [10. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [11. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [12. Toxicological assessment of gadoversetamide injection \(OptiMARK\), a new contrast-enhancement agent for use in magnetic resonance imaging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Gadosircoclamide: A Technical Guide to Molecular Properties and Formulation\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15550461/docs#gadosircoclamide-a-technical-guide-to-molecular-properties-and-formulation\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)